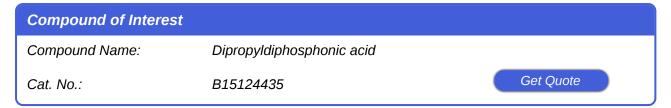


Commercial Suppliers and Technical Guide for High-Purity Dipropyldiphosphonic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of commercial suppliers of high-purity **Dipropyldiphosphonic acid** (CAS No. 71760-04-8), along with relevant technical data for its application in research and drug development. Due to the limited availability of detailed public information, this guide also includes general methodologies for the analysis of related phosphonic acids and an overview of the role of bisphosphonates in cellular signaling, which may serve as a proxy for understanding the potential mechanisms of action of **Dipropyldiphosphonic acid**.

Commercial Suppliers

Identifying commercial suppliers for high-purity **Dipropyldiphosphonic acid** can be challenging. The following table summarizes the publicly available information on potential suppliers. Researchers are advised to contact these companies directly to obtain detailed specifications, certificates of analysis, and availability.



Supplier Name	Location	Contact Information	Purity	Notes
A2B Chem	San Diego, CA, USA	Not publicly listed	95%[1]	Listed as P,P'- Dipropyldiphosph onic acid.[1]
ShenZhen Trendseen Biological Technology Co.,Ltd.	Shenzhen, China	INVALID-LINK	Not specified	Listed as a supplier on several chemical directories.[2]
SUZHOU SENFEIDA CHEMICAL CO.,LTD	Suzhou, China	INVALID-LINK	Not specified	Listed as a supplier on several chemical directories.[2]

Physicochemical Properties

Property	- Value	Source	
Molecular Formula	C6H16O5P2	PubChem	
Molecular Weight	230.14 g/mol	PubChem[3]	
CAS Number	71760-04-8	PubChem[3]	
Predicted Boiling Point	361.6±25.0 °C	ChemicalBook[2]	
Predicted Density	1.298±0.06 g/cm3	ChemicalBook[2]	
Predicted pKa	1.67±0.10	ChemicalBook[2]	

Experimental Protocols: General Analytical Methods

Detailed experimental protocols for the analysis of **Dipropyldiphosphonic acid** are not readily available in the public domain. However, standard analytical techniques for characterizing phosphonic and phosphoric acids can be adapted.



Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and purity assessment of organophosphorus compounds.

- ¹H NMR: Provides information on the proton environment in the molecule, allowing for the identification of the propyl chains and their proximity to the phosphorus atoms.
- ³¹P NMR: Directly observes the phosphorus nuclei, providing information on their chemical environment and the presence of phosphorus-containing impurities. The chemical shift will be characteristic of the diphosphonic acid structure.
- 13C NMR: Complements 1H NMR in confirming the carbon skeleton of the molecule.

General Protocol Outline:

- Sample Preparation: Dissolve a precise amount of Dipropyldiphosphonic acid in a suitable deuterated solvent (e.g., D₂O, CD₃OD).
- Data Acquisition: Acquire ¹H, ³¹P, and ¹³C NMR spectra on a high-resolution NMR spectrometer.
- Data Analysis: Integrate the signals to determine the relative ratios of different proton, phosphorus, and carbon environments. Compare the observed chemical shifts with predicted values or reference spectra if available. Purity can be estimated by comparing the integral of the main compound's signals to those of any impurities.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the separation, quantification, and purity analysis of non-volatile compounds like **Dipropyldiphosphonic acid**.

General Protocol Outline:

 Column Selection: A reverse-phase C18 column or a mixed-mode column with anionexchange and HILIC capabilities would be suitable for retaining and separating polar, acidic compounds.[4]



- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol) is typically used. The pH of the mobile phase will be critical for achieving good peak shape and retention.[4][5][6]
- Detection: UV detection may be possible if the molecule possesses a chromophore. If not, Evaporative Light Scattering Detection (ELSD) or Mass Spectrometry (MS) can be used for detection.[4]
- Quantification: A calibration curve can be constructed using standards of known concentration to quantify the amount of **Dipropyldiphosphonic acid** in a sample. Purity is determined by the relative area of the main peak compared to any impurity peaks.

Potential Role in Signaling Pathways: Insights from Bisphosphonates

Dipropyldiphosphonic acid belongs to the broader class of diphosphonates. While specific signaling pathway involvement for this particular molecule is not documented, the well-studied class of bisphosphonates offers valuable insights into potential mechanisms of action. Bisphosphonates are known to be potent inhibitors of osteoclast-mediated bone resorption and are widely used in the treatment of osteoporosis and other bone-related diseases.[7][8]

The primary mechanism of action for nitrogen-containing bisphosphonates is the inhibition of farnesyl pyrophosphate synthase (FPPS), a key enzyme in the mevalonate pathway.[8] This inhibition prevents the prenylation of small GTPases, which are essential for the function and survival of osteoclasts.[8]

Non-nitrogen containing bisphosphonates are metabolized in cells to form non-hydrolyzable ATP analogs.[8] These analogs can interfere with mitochondrial function and induce apoptosis in osteoclasts.[8]

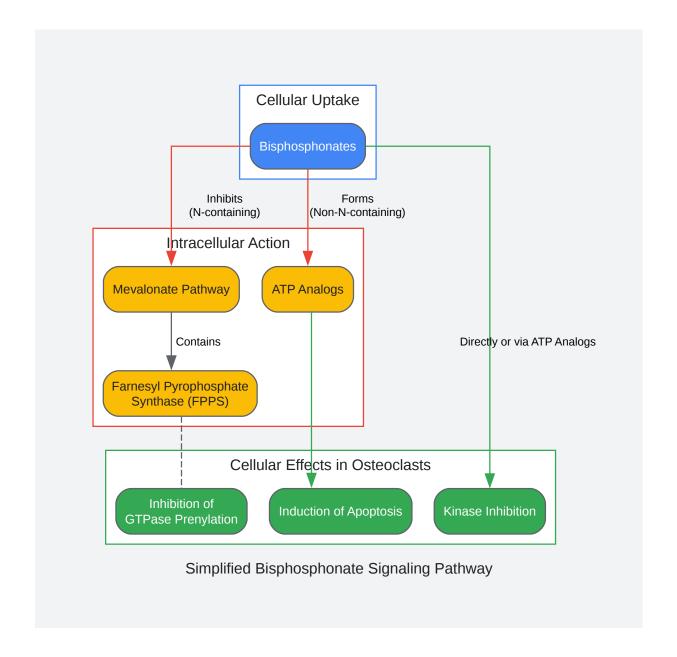
Some studies also suggest that bisphosphonates can influence cell signaling pathways by:

- Inhibiting certain tyrosine kinases.[9]
- Activating nucleotide receptor signaling, leading to the activation of ERKs and increased proliferation of osteoblast-like cells.[10]



 Interfering with the formation of osteoclasts and altering the signaling between osteoclasts and osteoblasts.

The following diagram illustrates a simplified overview of the bisphosphonate mechanism of action, which may provide a conceptual framework for investigating **Dipropyldiphosphonic** acid.



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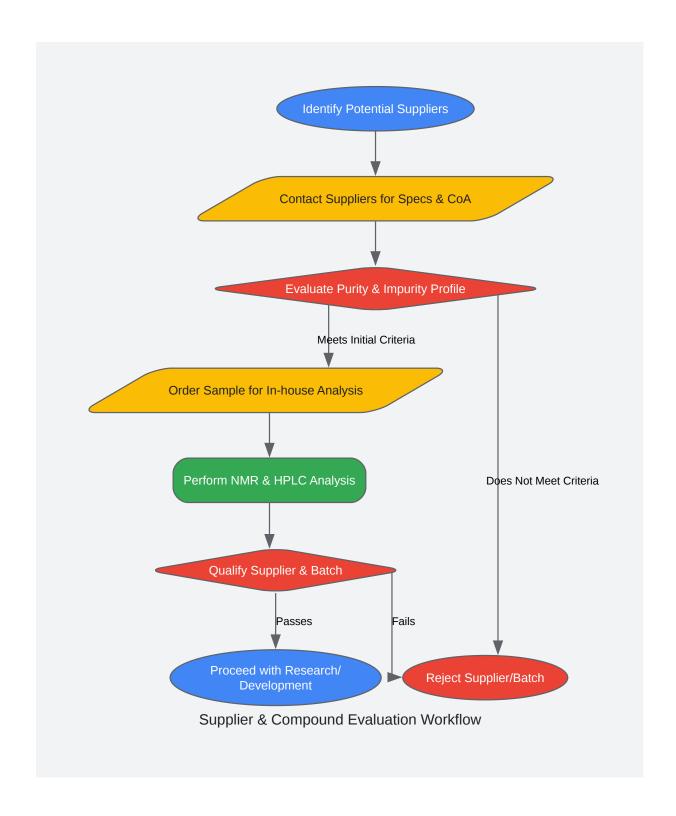
Caption: Simplified overview of bisphosphonate mechanisms of action.



Logical Workflow for Supplier and Compound Evaluation

For researchers and drug development professionals, a systematic approach to evaluating and sourcing **Dipropyldiphosphonic acid** is crucial. The following workflow outlines the key steps.





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Caption: A logical workflow for evaluating and qualifying suppliers of **Dipropyldiphosphonic** acid.

Conclusion and Future Outlook

This technical guide provides a summary of the currently available information on commercial suppliers of high-purity **Dipropyldiphosphonic acid** and outlines general methodologies for its analysis. The limited public data underscores the need for direct engagement with suppliers to obtain detailed product specifications. The insights from the well-studied class of bisphosphonates offer a valuable starting point for investigating the potential biological activities of **Dipropyldiphosphonic acid**. As research into novel phosphonates for therapeutic applications continues, it is anticipated that more suppliers will emerge and a greater depth of technical information will become available. Researchers are encouraged to contribute to the public domain by publishing detailed characterization and application data for this compound.

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